

Technical Guide: Physicochemical Properties of 2,5-Dibromopyridine

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Compound of Interest

Compound Name: 2,5-Dibromopyridine

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the melting and boiling points of **2,5-Dibromopyridine**, a key intermediate in organic synthesis, particularly for pharmaceuticals and agrochemicals.^[1] The document outlines the physical constants, the experimental protocols for their determination, and a visual representation of a common synthetic pathway.

Core Physicochemical Data

2,5-Dibromopyridine is typically an off-white to brown crystalline powder.^{[1][2]} Its key physical properties are summarized below. The consistency of the data across multiple sources indicates well-established values for this compound.

Property	Value	Source
Melting Point	92-95 °C	^{[2][3][4]}
	93.0 to 95.0 °C	^[5]
	90-95 °C	^[1]
	94 °C	^[6]
Boiling Point	235 °C	^{[4][5]}

Experimental Protocols for Determination

The following sections detail the standard methodologies for determining the melting and boiling points of solid organic compounds like **2,5-Dibromopyridine**.

The melting point of a crystalline solid is a critical indicator of its purity.^[7] Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to depress the melting point and broaden the range.^{[7][8]} The most common laboratory method is the capillary tube technique, often performed with a melting point apparatus (e.g., Mel-Temp) or a Thiele tube.^{[7][9]}

Methodology: Capillary Method

- **Sample Preparation:** A small quantity of dry, finely powdered **2,5-Dibromopyridine** is packed into a glass capillary tube (sealed at one end) to a height of 2-3 mm.^[9] The sample must be well-packed to ensure uniform heat transfer.^[9]
- **Apparatus Setup:** The capillary tube is placed in a heating block or an oil bath (like a Thiele tube) adjacent to a calibrated thermometer.^{[7][10]}
- **Heating:** The apparatus is heated gradually. An initial rapid heating can be used to find an approximate melting point. For an accurate measurement, the heating rate is slowed to approximately 1-2°C per minute as the temperature approaches the expected melting point.^[7]
- **Observation and Measurement:** The melting point range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample has completely liquefied.^{[7][9]}

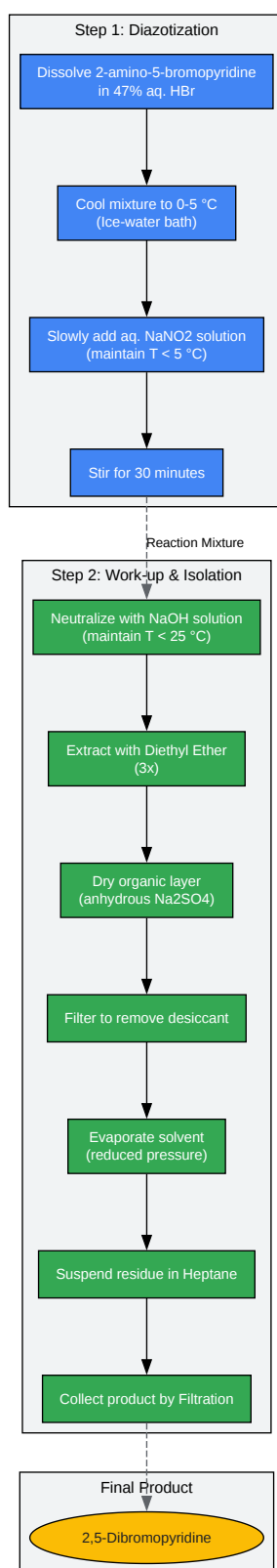
The boiling point is the temperature at which a liquid's vapor pressure equals the applied atmospheric pressure.^[11] For high-boiling-point solids like **2,5-Dibromopyridine**, the determination is made on the molten compound, typically using methods like distillation or a micro-scale technique with a Thiele tube.^{[11][12]}

Methodology: Thiele Tube Method (for small quantities)

- **Sample Preparation:** A small amount of the sample (a few milliliters of the molten compound) is placed in a small test tube.[\[13\]](#)
- **Apparatus Setup:** The test tube is attached to a thermometer with the bulb positioned next to the sample. A capillary tube, sealed at one end, is inverted and placed inside the test tube with its open end submerged in the liquid.[\[11\]](#)
- **Heating:** The entire assembly is heated in a Thiele tube filled with a high-boiling-point liquid (e.g., mineral oil). Heating the side arm of the Thiele tube creates a convection current, ensuring uniform temperature distribution.[\[12\]](#)
- **Observation and Measurement:** As the sample is heated, the air trapped in the capillary tube expands and escapes, creating a stream of bubbles.[\[11\]](#) The heating is continued until a steady and rapid stream of bubbles emerges. The heat source is then removed. The liquid will begin to cool, and the point at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[12\]](#)

Synthesis Workflow Visualization

2,5-Dibromopyridine is often synthesized from 2-amino-5-bromopyridine via a Sandmeyer-type reaction. The following diagram illustrates a typical experimental workflow for this chemical transformation.[\[2\]](#)[\[14\]](#)



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Caption: Synthesis workflow for **2,5-Dibromopyridine**.

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